

An In-Depth Technical Guide to N-methylquinolin-4-amine

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Compound of Interest

Compound Name: *N-methylquinolin-4-amine*

CAS No.: 16401-66-4

Cat. No.: B186922

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-methylquinolin-4-amine is a heterocyclic aromatic amine belonging to the broader class of 4-aminoquinolines. This structural motif is of significant interest in medicinal chemistry and drug discovery, forming the core of numerous therapeutic agents. The quinoline ring system itself is a privileged scaffold, found in a wide array of natural products and synthetic compounds with diverse biological activities. The strategic placement of an N-methylamino group at the 4-position of the quinoline nucleus can significantly influence the molecule's physicochemical properties, such as basicity and lipophilicity, which in turn can modulate its pharmacokinetic profile and biological target interactions. This guide provides a comprehensive overview of **N-methylquinolin-4-amine**, including its chemical identifiers, synthesis, safety information, and a discussion of its potential biological significance within the context of 4-aminoquinoline derivatives.

Chemical Identity and Molecular Descriptors

A clear and unambiguous identification of a chemical entity is paramount for research and development. **N-methylquinolin-4-amine** is distinguished from its isomers, such as 4-amino-2-methylquinoline, by the position of the methyl group on the exocyclic amine nitrogen rather than the quinoline ring. The key identifiers for **N-methylquinolin-4-amine** are summarized in the table below.

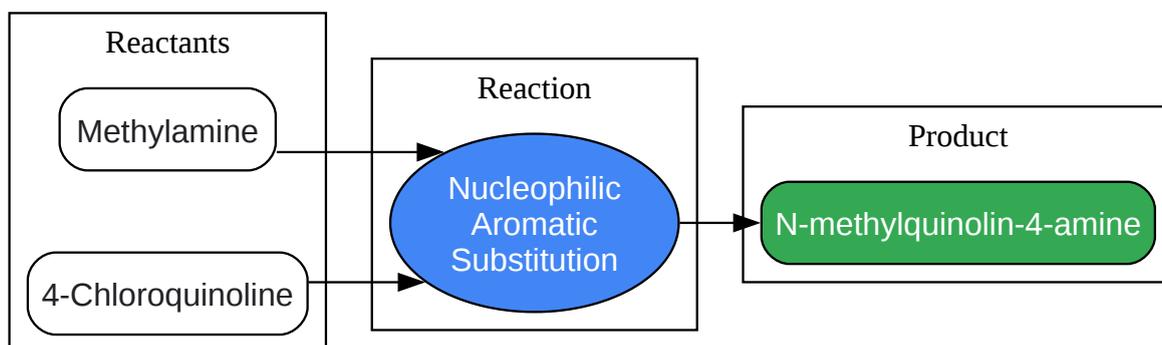
Identifier	Value	Source
CAS Number	16401-66-4	[1], [2]
IUPAC Name	N-methylquinolin-4-amine	[1]
Molecular Formula	C ₁₀ H ₁₀ N ₂	[1]
Molecular Weight	158.20 g/mol	[1]
Canonical SMILES	CNC1=CC=NC2=CC=CC=C12	[1]
InChI Key	BZKSAWDBBGWYNF- UHFFFAOYSA-N	

Synthesis of N-methylquinolin-4-amine

The synthesis of **N-methylquinolin-4-amine** is typically achieved through a nucleophilic aromatic substitution (S_NAr) reaction. This well-established method in quinoline chemistry involves the displacement of a suitable leaving group, most commonly a halide, from the 4-position of the quinoline ring by an amine.

Conceptual Synthesis Workflow

The general synthetic strategy is a one-step process starting from 4-chloroquinoline and methylamine.



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Caption: General synthetic workflow for **N-methylquinolin-4-amine**.

Experimental Protocol: Synthesis from 4-Chloroquinoline

This protocol is a representative procedure adapted from general methods for the synthesis of 4-aminoquinoline derivatives.

Materials:

- 4-Chloroquinoline
- Methylamine (e.g., 40% solution in water or as a gas)
- A suitable solvent (e.g., ethanol, isopropanol, or a polar aprotic solvent like DMF)
- A base (optional, e.g., triethylamine, potassium carbonate)
- Dichloromethane or other suitable extraction solvent
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-chloroquinoline (1.0 equivalent) in a suitable solvent.
- **Addition of Amine:** Add an excess of methylamine (typically 2-5 equivalents) to the solution. If using a gaseous amine, it can be bubbled through the solution. The use of excess amine drives the reaction to completion.
- **Reaction Conditions:** Heat the reaction mixture to reflux and maintain this temperature for several hours (typically 6-24 hours). The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.

- Work-up:
 - Cool the reaction mixture to room temperature.
 - If a precipitate has formed, it may be the hydrochloride salt of the product. The mixture can be basified with an aqueous solution of a base like sodium bicarbonate to liberate the free amine.
 - Remove the solvent under reduced pressure.
 - Take up the residue in a suitable organic solvent for extraction, such as dichloromethane.
 - Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: The crude product can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system to afford pure **N-methylquinolin-4-amine**.

Safety and Handling

Based on the information provided by commercial suppliers, **N-methylquinolin-4-amine** is classified with the following GHS hazard statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1]

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[1]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[1]

Handling Recommendations:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid inhalation of dust, fumes, or vapors.
- Avoid contact with skin and eyes.
- Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Store in a tightly closed container in a dry, cool, and dark place.[1]

Biological Activity and Therapeutic Potential (Inferred)

While specific biological activity data for **N-methylquinolin-4-amine** (CAS 16401-66-4) is not extensively reported in the current scientific literature, the therapeutic potential of the broader 4-aminoquinoline class is well-documented. This allows for informed inferences about the potential areas of interest for this particular compound.

Antimalarial Activity

The 4-aminoquinoline scaffold is the cornerstone of several important antimalarial drugs, with chloroquine being the most famous example. These compounds are thought to exert their antimalarial effect by accumulating in the acidic food vacuole of the parasite and interfering with the detoxification of heme, a byproduct of hemoglobin digestion. The structure-activity relationship (SAR) of 4-aminoquinolines in the context of antimalarial activity has been extensively studied. Key structural features that influence activity include:

- The 7-chloro group: This is often considered optimal for activity.
- The 4-amino side chain: The nature of the amine and the length of the alkyl chain are crucial for both activity and modulating physicochemical properties to overcome drug resistance.

The presence of the N-methylamino group in **N-methylquinolin-4-amine** makes it a simple analog of more complex antimalarial drugs. Studies on related N-alkylated 4-aminoquinolines could provide insights into its potential antiplasmodial activity.

Anticancer Activity

In recent years, 4-aminoquinoline derivatives have gained significant attention for their potential as anticancer agents. Their proposed mechanisms of action in cancer are multifaceted and include:

- Inhibition of autophagy: Chloroquine and its derivatives are known to block the fusion of autophagosomes with lysosomes, leading to the accumulation of autophagic vesicles and ultimately cell death in some cancer types.
- Modulation of signaling pathways: Some 4-aminoquinolines have been shown to interfere with key cancer-related signaling pathways.
- Induction of apoptosis: These compounds can trigger programmed cell death in various cancer cell lines.

Given that **N-methylquinolin-4-amine** shares the core 4-aminoquinoline scaffold, it is a candidate for screening in various cancer cell lines to evaluate its cytotoxic and cytostatic effects.

Characterization and Quality Control

The identity and purity of synthesized **N-methylquinolin-4-amine** should be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons on the quinoline ring, a signal for the N-H proton (which may be broad

and its chemical shift dependent on solvent and concentration), and a singlet for the N-methyl group, typically in the range of 2.5-3.5 ppm.

- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the ten carbon atoms of the molecule.
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound (158.20 g/mol).
- Infrared (IR) Spectroscopy: The IR spectrum is expected to show characteristic absorption bands for N-H stretching, C-H stretching (aromatic and aliphatic), and C=C and C=N stretching of the quinoline ring.
- High-Performance Liquid Chromatography (HPLC): HPLC is a crucial tool for determining the purity of the final compound.

Conclusion

N-methylquinolin-4-amine is a fundamental member of the 4-aminoquinoline family of compounds. While specific biological data for this molecule is sparse in the public domain, its structural relationship to a class of compounds with proven therapeutic value, particularly in the fields of infectious diseases and oncology, makes it a molecule of interest for further investigation. The straightforward synthesis and the potential for diverse biological activities underscore the importance of **N-methylquinolin-4-amine** as a building block and a lead compound in the ongoing quest for novel therapeutic agents. This guide provides a foundational understanding for researchers and drug development professionals to explore the potential of this intriguing molecule.

References

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Sources

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